

An In-depth Technical Guide to 4-Bromo-3-chloroaniline

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Compound of Interest

Compound Name: 4-Bromo-3-chloroaniline

Cat. No.: B1265746

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Bromo-3-chloroaniline**, a key chemical intermediate. It covers its chemical identity, physicochemical properties, spectroscopic data, synthesis protocols, applications in research and development, and essential safety information.

Chemical Identity and Properties

4-Bromo-3-chloroaniline is an aromatic amine featuring a benzene ring substituted with bromine, chlorine, and an amino group.^[1] Its unique structure makes it a valuable building block in the synthesis of a variety of more complex molecules.^{[1][2]}

Table 1: Chemical Identifiers for **4-Bromo-3-chloroaniline**

Identifier	Value
IUPAC Name	4-bromo-3-chloroaniline[1][3][4][5]
CAS Number	21402-26-6[1][3][4][5]
Molecular Formula	C ₆ H ₅ BrClN[1][3][4][5]
Molecular Weight	206.47 g/mol [1][3][4]
Canonical SMILES	C1=CC(=C(C=C1N)Cl)Br[1][3]
InChI Key	QLYHPNUFNZJXOQ-UHFFFAOYSA-N[1][3][5]

Table 2: Physicochemical Properties of **4-Bromo-3-chloroaniline**

Property	Value
Appearance	White to light yellow powder or crystalline material[1]
Melting Point	66-74 °C[1]
Density	1.722 ± 0.06 g/cm ³ [1]
Solubility	Soluble in methanol, ethanol, acetone, and dichloromethane[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **4-Bromo-3-chloroaniline**.

Table 3: Key Spectroscopic Data for **4-Bromo-3-chloroaniline**

Technique	Data Highlights
^{13}C NMR	Spectral data is available through sources like SpectraBase[3]
Mass Spectrometry (GC-MS)	Molecular ion peaks can be observed around m/z 205, 207, and 209, corresponding to the isotopic distribution of bromine and chlorine.[3]
Infrared (IR) Spectroscopy	Characteristic peaks for N-H stretching of the primary amine and C-H, C-C vibrations of the aromatic ring are present. Data is available from sources like SpectraBase.[3][6]

Synthesis of 4-Bromo-3-chloroaniline

The synthesis of **4-Bromo-3-chloroaniline** is most commonly achieved through the electrophilic bromination of 3-chloroaniline.

This protocol describes a common laboratory-scale synthesis of **4-Bromo-3-chloroaniline**.

Materials:

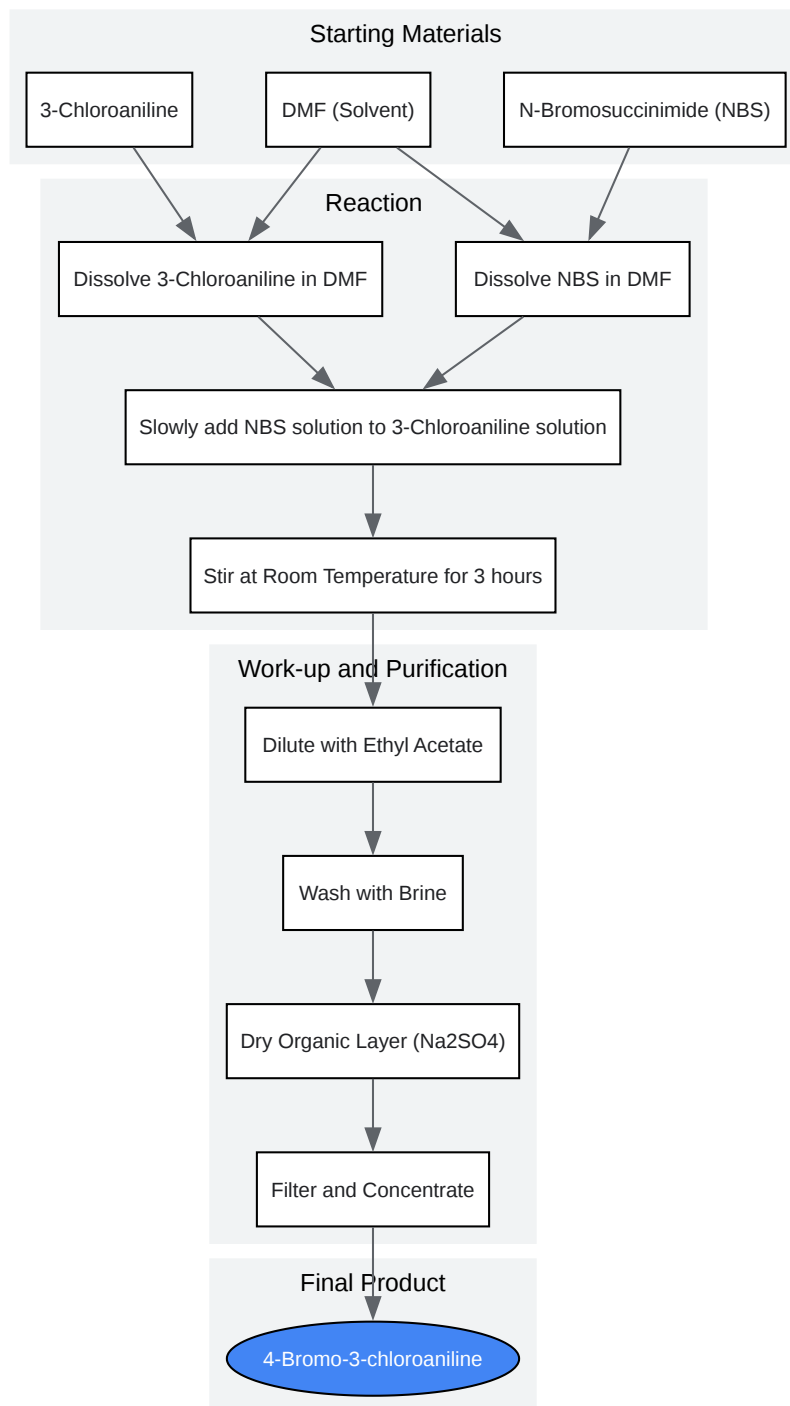
- 3-chloroaniline
- N-bromosuccinimide (NBS)
- Dimethylformamide (DMF)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottomed flask
- Magnetic stirrer

- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 3-chloroaniline (1 equivalent) in DMF in a round-bottomed flask.
- In a separate beaker, dissolve N-bromosuccinimide (NBS) (1.0 equivalent) in DMF.
- Slowly add the NBS solution to the 3-chloroaniline solution dropwise at room temperature while stirring.
- Continue stirring the reaction mixture for approximately 3 hours at room temperature after the addition is complete.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with ethyl acetate.
- Transfer the mixture to a separatory funnel and wash it twice with brine.
- Separate the organic layer and dry it over anhydrous Na_2SO_4 .
- Filter the mixture to remove the drying agent.
- Concentrate the organic phase using a rotary evaporator to obtain the crude product.
- The resulting product, **4-bromo-3-chloroaniline**, is typically a brown solid.^[7] Further purification can be achieved by recrystallization or column chromatography if necessary.

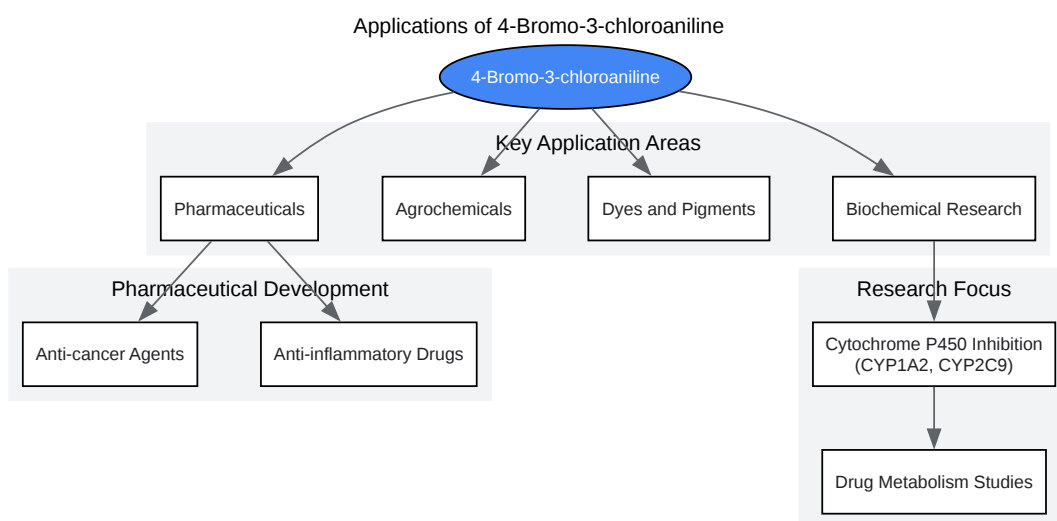
Workflow for the Synthesis of 4-Bromo-3-chloroaniline

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **4-Bromo-3-chloroaniline**.

Applications in Research and Drug Development

4-Bromo-3-chloroaniline serves as a versatile intermediate in various fields, particularly in the synthesis of pharmaceuticals and other specialty chemicals.^{[1][2]}

- **Pharmaceutical Synthesis:** It is a precursor for synthesizing bioactive molecules with potential anti-cancer and anti-inflammatory properties.^[1] The presence of both bromo and chloro substituents allows for diverse chemical modifications, which is crucial for developing new therapeutic agents.
- **Agrochemicals:** This compound is a building block for creating new herbicides and pesticides.^{[2][8]}
- **Dye and Pigment Industry:** It is used in the synthesis of azo dyes.^{[1][9]}
- **Biochemical Research:** **4-Bromo-3-chloroaniline** has been identified as an inhibitor of cytochrome P450 enzymes, specifically CYP1A2 and CYP2C9.^[1] This property makes it a useful tool for studying drug metabolism and potential drug-drug interactions.^[1]



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Caption: Core applications of **4-Bromo-3-chloroaniline**.

Safety and Handling

4-Bromo-3-chloroaniline is a hazardous chemical and must be handled with appropriate safety precautions.

Table 4: GHS Hazard Information for **4-Bromo-3-chloroaniline**

Hazard Statement	Description
H302	Harmful if swallowed[3][10]
H311	Toxic in contact with skin[10]
H315	Causes skin irritation[10]
H319	Causes serious eye irritation[10]
H332	Harmful if inhaled[3][10]
H373	May cause damage to organs through prolonged or repeated exposure[3][10]

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[11][12] Ensure eyewash stations and safety showers are readily accessible.[12]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[11][12]
 - Skin Protection: Wear protective gloves and a lab coat.[11][12]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[11][12]
- Hygiene: Do not eat, drink, or smoke when using this product.[10][11] Wash hands thoroughly after handling.[10][12]
- If Swallowed: Rinse mouth and seek immediate medical attention.[10][11][12] Do NOT induce vomiting.[12]
- If on Skin: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water.[11][12] Seek medical attention.[11]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[12]

- If in Eyes: Rinse cautiously with water for several minutes.[11] Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[11]

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11][12]
Keep away from strong oxidizing agents.[12]

Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[11][12]

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